

Ethyl 2-fluoropropionate: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: *Ethyl 2-Fluoropropionate*

Cat. No.: *B136957*

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Introduction

Ethyl 2-fluoropropionate (CAS No. 671-33-0) is a fluorinated ester of significant interest in the pharmaceutical and agrochemical industries. The incorporation of a fluorine atom at the α -position of the propionate moiety imparts unique chemical and physical properties that are highly sought after in the design of novel bioactive molecules. This technical guide provides an in-depth overview of the core physical properties of **Ethyl 2-fluoropropionate**, presenting a compilation of quantitative data, detailed experimental protocols for their determination, and a logical workflow for property characterization.

Core Physical Properties

The physical characteristics of a compound are fundamental to its application in synthesis, formulation, and biological systems. The following table summarizes the key physical properties of **Ethyl 2-fluoropropionate**, compiled from various reputable sources. It is important to note that slight variations in reported values can occur due to differences in measurement conditions and sample purity.

Physical Property	Value	Units
Molecular Formula	<chem>C5H9FO2</chem>	-
Molecular Weight	120.12	g/mol
Boiling Point	121 - 142	°C
Melting Point	-29	°C
Density	0.997 - 1.03	g/mL at 20°C
Refractive Index (n _{20/D})	1.3750 - 1.38	-
Flash Point	29 - 30	°C
Solubility	Sparingly soluble in water; soluble in organic solvents. [1]	-
Appearance	Colorless to light yellow liquid. [1] [2]	-

Experimental Protocols

Accurate determination of physical properties is crucial for quality control and research applications. Below are detailed methodologies for measuring the key physical properties of **Ethyl 2-fluoropropionate**.

Determination of Boiling Point (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[3\]](#)[\[4\]](#)[\[5\]](#) The Thiele tube method is a common and efficient technique for determining the boiling point of small quantities of liquid.[\[3\]](#)[\[6\]](#)

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)

- Small test tube
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating bath fluid
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- A small amount of **Ethyl 2-fluoropropionate** is placed into the small test tube.
- The capillary tube, with its sealed end uppermost, is placed inside the test tube containing the sample.
- The test tube is attached to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- The Thiele tube is filled with mineral oil to a level just above the side arm.
- The thermometer and test tube assembly are immersed in the oil in the Thiele tube.
- The side arm of the Thiele tube is gently heated.^[3] Convection currents will ensure uniform heating of the oil bath.^[3]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady and rapid stream of bubbles is observed.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.^{[3][6]}

Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is the mass of a substance per unit volume.[7][8]

Apparatus:

- Pycnometer (for high accuracy) or a graduated cylinder and an analytical balance.[7][9][10]
- Analytical balance
- Constant temperature water bath

Procedure (using a graduated cylinder):

- The mass of a clean, dry graduated cylinder is accurately measured using an analytical balance.[7][9]
- A known volume of **Ethyl 2-fluoropropionate** (e.g., 10 mL) is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is measured.[7][9]
- The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
- The density is calculated by dividing the mass of the liquid by its volume.[7]
- For higher accuracy, the measurement should be performed at a controlled temperature, as density is temperature-dependent.[8]

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property of a substance and is sensitive to temperature and the wavelength of light used.[11]

Apparatus:

- Abbe refractometer
- Constant temperature water bath

- Dropper or pipette
- Lens cleaning tissue and a suitable solvent (e.g., ethanol or isopropanol)

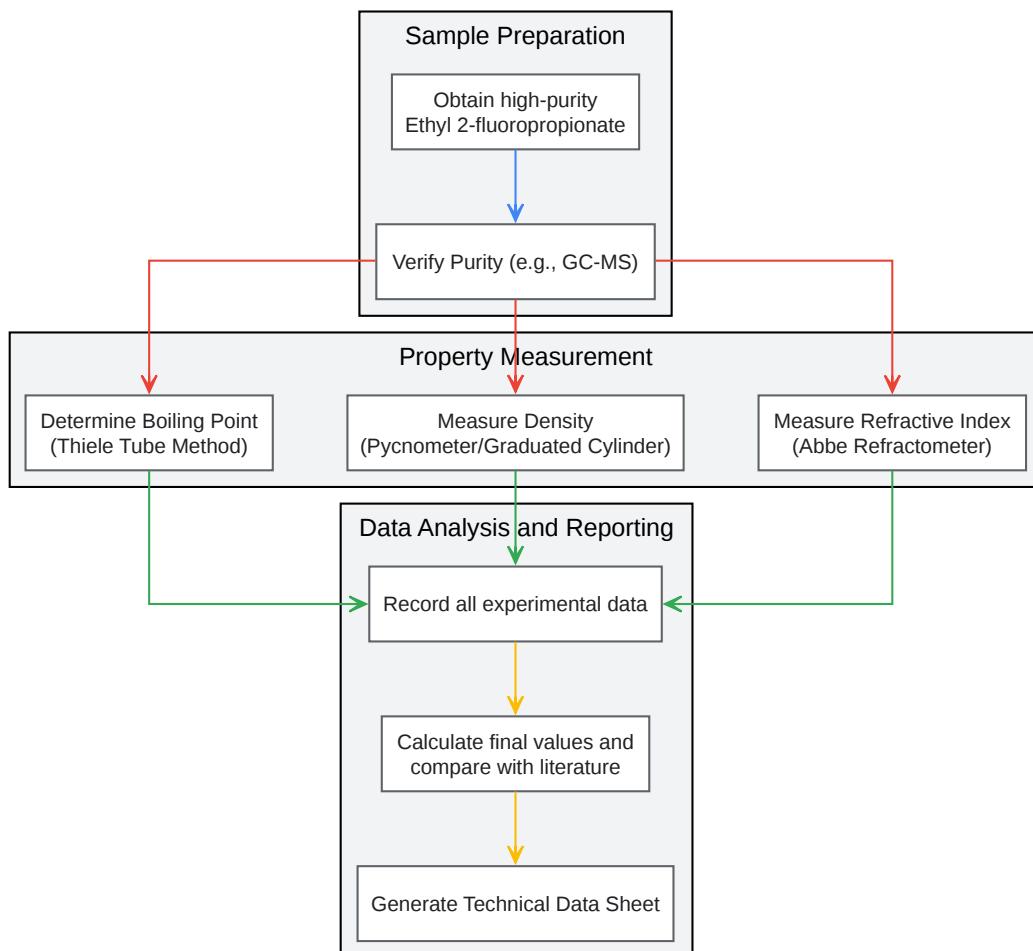
Procedure:

- Ensure the prisms of the Abbe refractometer are clean and dry.
- Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Using a dropper, place a few drops of **Ethyl 2-fluoropropionate** onto the surface of the measuring prism.
- Close the prisms and allow a few moments for the sample to reach thermal equilibrium with the instrument, which is typically maintained at 20°C by a circulating water bath.
- Look through the eyepiece and adjust the control knob to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.
- If a color fringe is observed, adjust the chromatic dispersion compensator to eliminate it.
- Read the refractive index value directly from the instrument's scale.
- Clean the prisms thoroughly with a suitable solvent and lens tissue after the measurement.

Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the comprehensive determination of the physical properties of **Ethyl 2-fluoropropionate**.

Workflow for Physical Property Determination of Ethyl 2-fluoropropionate

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Caption: Workflow for Physical Property Determination.

Conclusion

This technical guide provides a consolidated resource on the core physical properties of **Ethyl 2-fluoropropionate**. The tabulated data offers a quick reference for researchers, while the detailed experimental protocols provide a foundation for accurate and reproducible measurements in the laboratory. Understanding these fundamental properties is essential for the effective utilization of this versatile fluorinated building block in the development of new chemical entities.

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